

Application Note & Protocol: In Vivo Dissolution of MBX2329 in Mouse Models

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Compound of Interest

Compound Name:	MBX2329
Cat. No.:	B15623634

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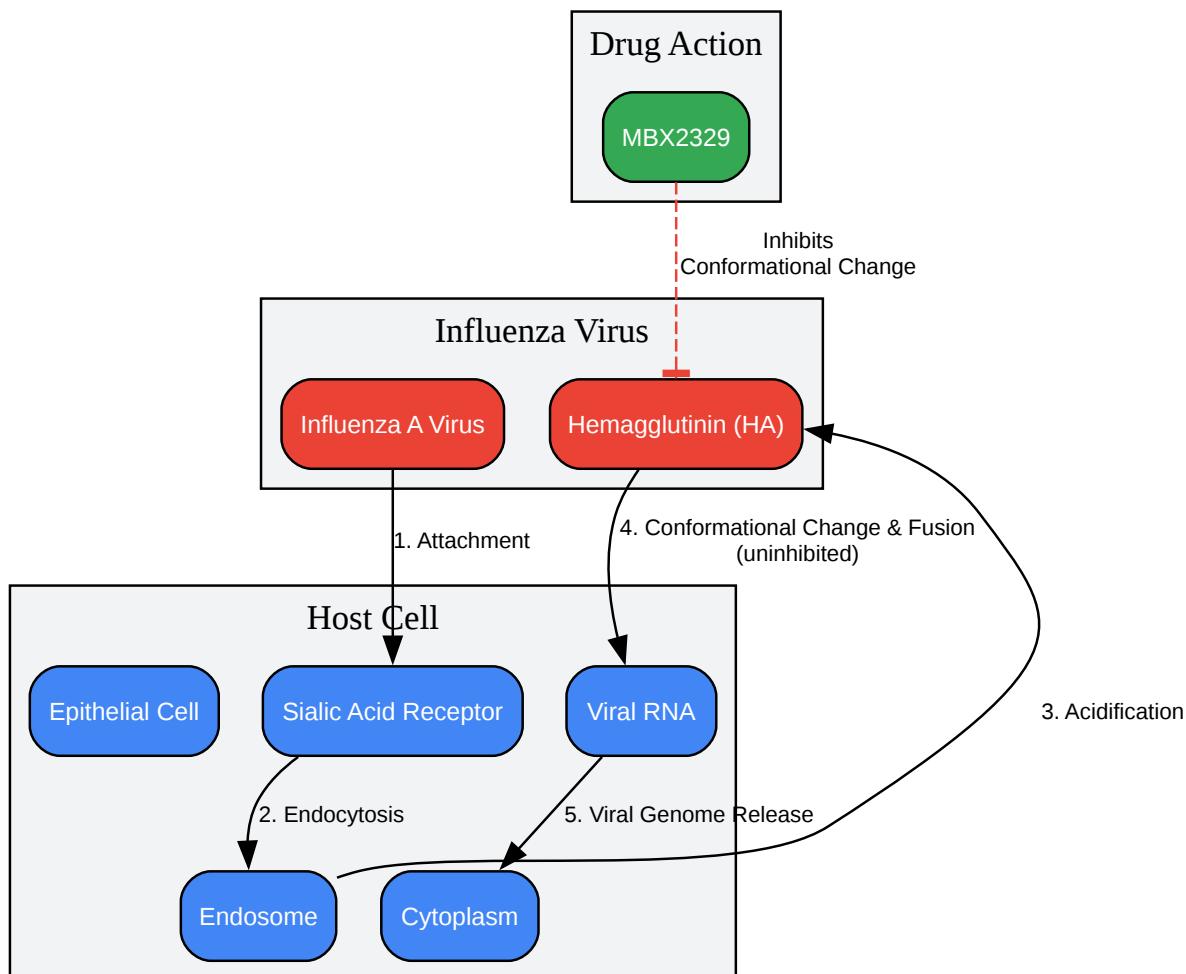
Introduction

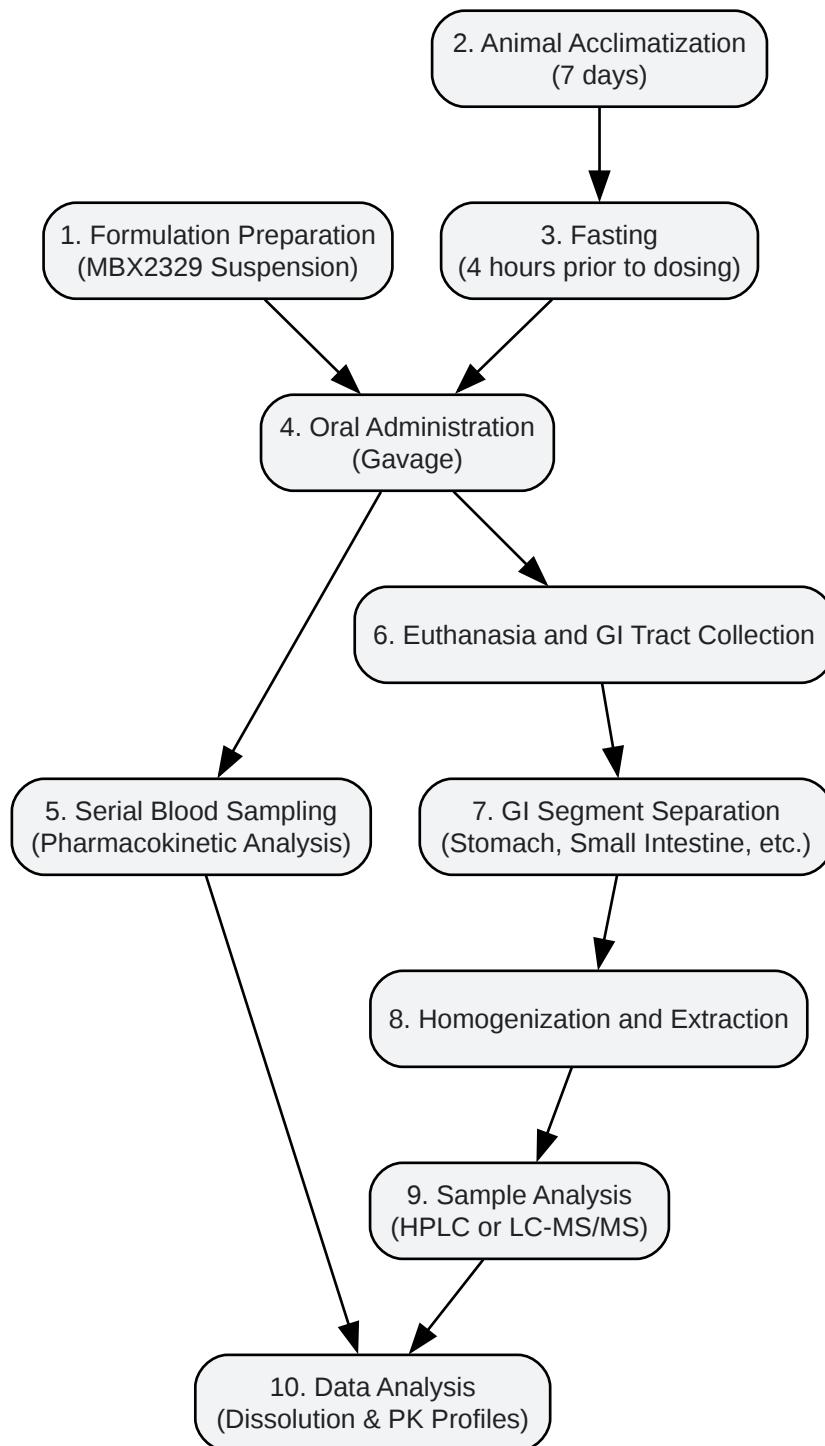
MBX2329 is a small molecule inhibitor of the influenza virus that targets the viral hemagglutinin (HA) protein, preventing its fusion with the host cell membrane and subsequent viral entry.[\[1\]](#)[\[2\]](#) [\[3\]](#)[\[4\]](#) This novel mechanism of action makes **MBX2329** a promising candidate for antiviral therapy. Understanding the in vivo dissolution, absorption, and pharmacokinetic profile of **MBX2329** is a critical step in its preclinical development. This document provides a detailed protocol for assessing the in vivo dissolution of **MBX2329** in a mouse model, offering a framework for researchers in drug development.

The protocol outlines procedures for formulation, animal handling, oral administration, and subsequent sample collection and analysis to determine the rate and extent of **MBX2329** dissolution in the gastrointestinal tract of mice. This data is essential for correlating in vitro dissolution data with in vivo performance and for optimizing drug formulation to enhance bioavailability.

Signaling Pathway of MBX2329

MBX2329 acts by inhibiting the conformational changes in the influenza virus hemagglutinin (HA) protein that are necessary for the fusion of the viral envelope with the endosomal membrane of the host cell. By binding to the stem region of HA, **MBX2329** stabilizes the protein in its pre-fusion state, effectively blocking the release of the viral genome into the cytoplasm and preventing infection.[\[2\]](#)[\[3\]](#)





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